

Essential Safety and Operational Guide for 1-Bromo-3,5-dimethylbenzene

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Compound of Interest

Compound Name: 1-Bromo-3,5-dimethylbenzene

Cat. No.: B043891

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This guide provides immediate, essential safety and logistical information for handling **1-Bromo-3,5-dimethylbenzene** (CAS No. 556-96-7) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Chemical Properties and Hazards

1-Bromo-3,5-dimethylbenzene is a combustible liquid that can cause skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[1][3] It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.[3][4]

Property	Value
Molecular Formula	C ₈ H ₉ Br
Molecular Weight	185.06 g/mol [1]
Appearance	Colorless to light yellow liquid[5][6]
Boiling Point	202-204 °C
Flash Point	87 °C (188.6 °F)[4]
Density	1.362 g/mL at 25 °C
Vapor Density	6.38[4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **1-Bromo-3,5-dimethylbenzene**.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[2][4] Safety glasses or chemical splash goggles must be worn beneath a face shield.[7]	To prevent splashes and contact with eyes, which can cause serious irritation.[2]
Skin Protection	Chemical-resistant gloves (e.g., Neoprene or PVC), flame-resistant lab coat, and impervious clothing.[2]	To avoid skin contact, which can lead to irritation and potential absorption.[2]
Respiratory Protection	Use only in a well-ventilated area or outdoors.[4] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge is necessary.[2][4]	To prevent inhalation of vapors, which may cause respiratory irritation.[3][4]

Experimental Protocol: Safe Handling and Disposal

1. Preparation and Handling:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4]
- Work in a well-ventilated area, preferably within a chemical fume hood.[3]

- Ground/bond container and receiving equipment to prevent static discharge.[8]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][8]
- Avoid breathing vapors, mist, or gas.[3]
- Prevent contact with skin, eyes, and clothing.[4]

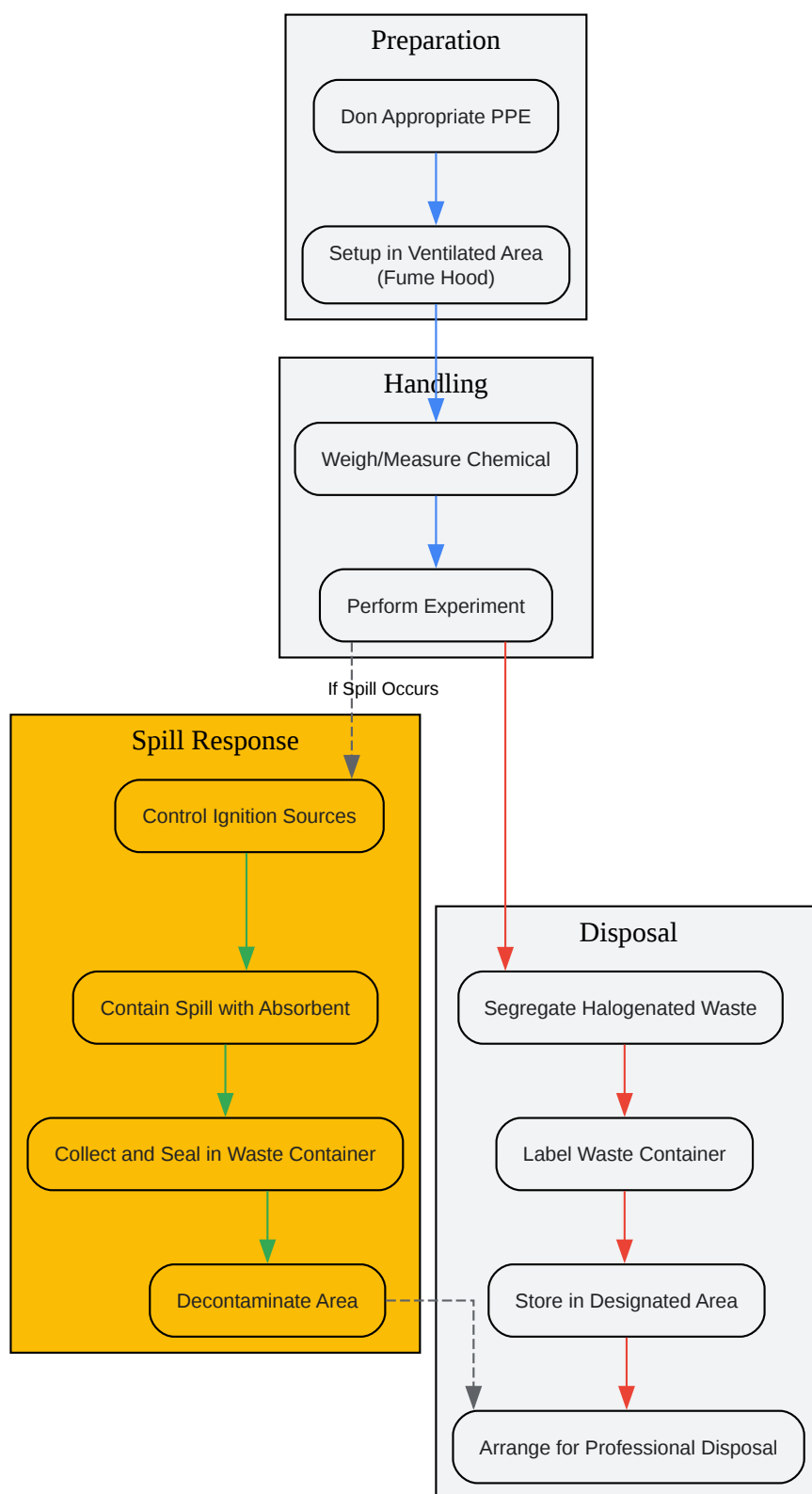
2. Spill Management:

- In case of a spill, immediately remove all sources of ignition.[2]
- Evacuate personnel to a safe area.[3]
- Contain the spill using an inert absorbent material such as sand, diatomite, or universal binders.[2][3]
- Collect the absorbed material into a sealed and properly labeled container for hazardous waste disposal.[2]
- Decontaminate the spill area and equipment by scrubbing with alcohol.[3]

3. Disposal:

- Dispose of contents and container to an approved waste disposal plant.[4]
- Segregate halogenated organic waste, like **1-Bromo-3,5-dimethylbenzene**, from non-halogenated waste streams.[2]
- Label the hazardous waste container clearly with the chemical name and associated hazards.[2]
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[2]
- Arrange for pickup and disposal by a licensed hazardous waste disposal company.[2]

Logical Workflow for Handling and Disposal



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Caption: Workflow for safe handling and disposal of **1-Bromo-3,5-dimethylbenzene**.

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